

Chemical Profile and Solubility of NVP-ADW742

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Compound Focus: Nvp-adw742

CAS No.: 475488-23-4

Cat. No.: S548342

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Table 1: Basic Chemical Properties of NVP-ADW742

Property	Details
CAS Number	475488-23-4 [1] [2] [3]
Molecular Formula	C ₂₈ H ₃₁ N ₅ O [1] [2] [3]
Molecular Weight	453.58 g/mol [1] [2] [3]
Appearance	White to light yellow solid [2] [3]
Storage	Desiccate at -20°C [1] [2] [4]

Table 2: Solubility Data for NVP-ADW742

Solvent	Solubility	Notes
DMSO	10-21.67 mg/mL (22.04 - 47.78 mM) [1] [2] [3]	Recommended for stock solutions; may require sonication [2] [3].
Ethanol	3-12 mg/mL (6.61 - 26.45 mM) [1] [4]	Sonication is recommended [4].
Water	Insoluble [1] [4]	Not suitable for direct dissolution.

Stock Solution Preparation & Formulation

Table 3: Guide for Preparing Stock Solutions

Target Concentration	Amount of Compound (to add to 1 mL of DMSO)	Notes
10 mg/mL	10 mg	A standard, versatile concentration.
50 mg/mL	50 mg	For high-dose <i>in vitro</i> applications.
10 mM	4.54 mg	Useful for molarity-based experiments.

Protocol 1: Preparing a 50 mM Stock Solution in DMSO

- **Calculate Mass:** To prepare 1 mL of a 50 mM stock solution, calculate the required mass: $(0.050 \text{ mol/L}) * (0.001 \text{ L}) * (453.58 \text{ g/mol}) = \mathbf{22.68 \text{ mg}}$.
- **Weigh Compound:** Accurately weigh 22.68 mg of **NVP-ADW742** powder.
- **Dissolve:** Transfer the powder to a 1 mL volumetric vial. Add anhydrous DMSO to bring the volume to 1 mL.
- **Mix:** Vortex or sonicate the mixture until the solid is completely dissolved, creating a clear solution.
- **Aliquot and Store:** Dispense the stock solution into small, single-use aliquots. Store at **-80°C for long-term (up to 2 years)** or at **-20°C for short-term (up to 1 year)** to preserve stability and avoid repeated freeze-thaw cycles [3].

Protocol 2: Preparing a Homogeneous Suspension for Animal Studies For *in vivo* administration (e.g., oral gavage or intraperitoneal injection), a suspension in aqueous solution is often necessary [1] [3].

- Prepare a 0.5-1% (w/v) **sodium carboxymethyl cellulose (CMC-Na)** solution in purified water.
- Add 5 mg of **NVP-ADW742** powder per 1 mL of the CMC-Na solution [1].
- Vortex the mixture vigorously to achieve a **homogeneous, milky suspension** with a final concentration of 5 mg/mL [1].

In Vitro Application Protocols

Protocol 3: Inhibiting IGF-1R Signaling in Cell Lines This protocol is used to assess the effect of **NVP-ADW742** on IGF-1-mediated signaling.

- **Cell Line Example:** NWT-21 cells [1].
- **Procedure:**
 - **Culture and Starve:** Seed cells in complete growth medium and allow them to reach 70-80% confluency. Serum-starve the cells for 24 hours using medium containing 0.5% FCS [1].
 - **Pre-treatment:** Incubate the cells with **NVP-ADW742** at concentrations ranging from **0.1 to 9 μM** for **90 minutes** [1] [3].
 - **Stimulation:** Stimulate the cells with **IGF-I (10 ng/mL)** for **10 minutes** at 37°C to activate the IGF-1R pathway [1].
 - **Analysis:** Lyse the cells and analyze the phosphorylation status of IGF-1R and its downstream target Akt via **Western Blot** to confirm pathway inhibition [1] [3].

Protocol 4: Cell Viability and Proliferation Assay (MTT Assay) This protocol determines the antiproliferative effects of **NVP-ADW742**.

- **Cell Lines:** Multiple myeloma (e.g., MM-1S, RPMI-8226), small cell lung cancer (e.g., H526, H146), and other tumor cell lines [1] [2].
- **Procedure:**
 - **Seed and Treat:** Plate cells and expose them to a dose range of **NVP-ADW742** (e.g., **0.1 to 10 μM**) for **48-72 hours** in the presence or absence of serum [1].
 - **Incubate with MTT:** Add MTT reagent to the wells and incubate to allow formazan crystal formation by metabolically active cells.
 - **Measure Viability:** Dissolve the crystals and measure the absorbance. Calculate the percentage of cell viability relative to the untreated control (DMSO-only) to determine the IC_{50} values, which are typically in the range of **0.1-0.5 μM for sensitive cell lines** [1].

In Vivo Administration Protocol

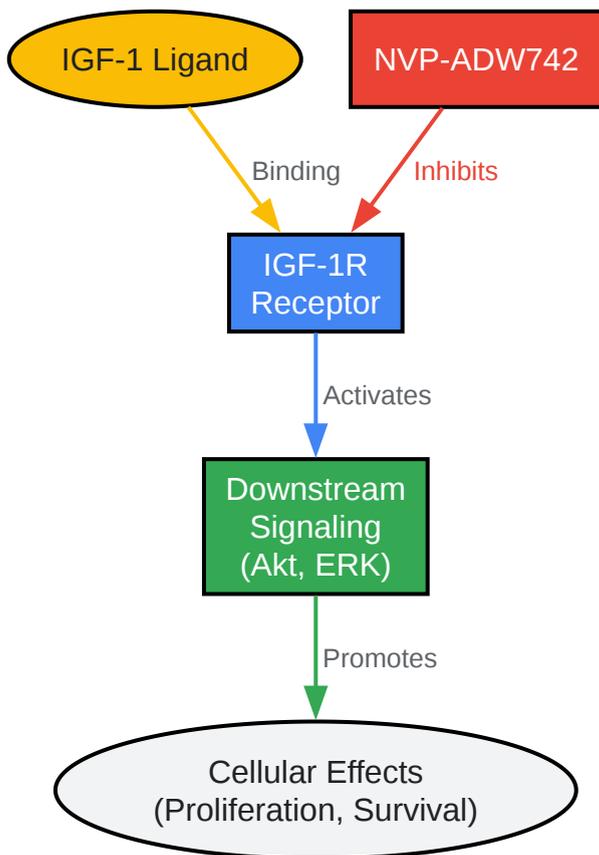
Protocol 5: Dosing in a Mouse Xenograft Model This protocol has demonstrated efficacy in a disseminated multiple myeloma mouse model [1] [5].

- **Animal Model:** Male SCID/NOD mice injected with MM-1S-Luc⁺ human multiple myeloma cells [1].
- **Dosage and Formulation:**
 - **Intraperitoneal (IP) Injection:** **10 mg/kg**, formulated in a suitable vehicle like the homogeneous CMC-Na suspension [1].
 - **Oral Gavage (PO):** **50 mg/kg**, similarly formulated [1].
- **Dosing Schedule:** Administer twice daily for a duration of up to **19 days** [1].

- **Expected Outcome:** This regimen significantly suppresses tumor growth and prolongs survival in the mouse model [1] [5].

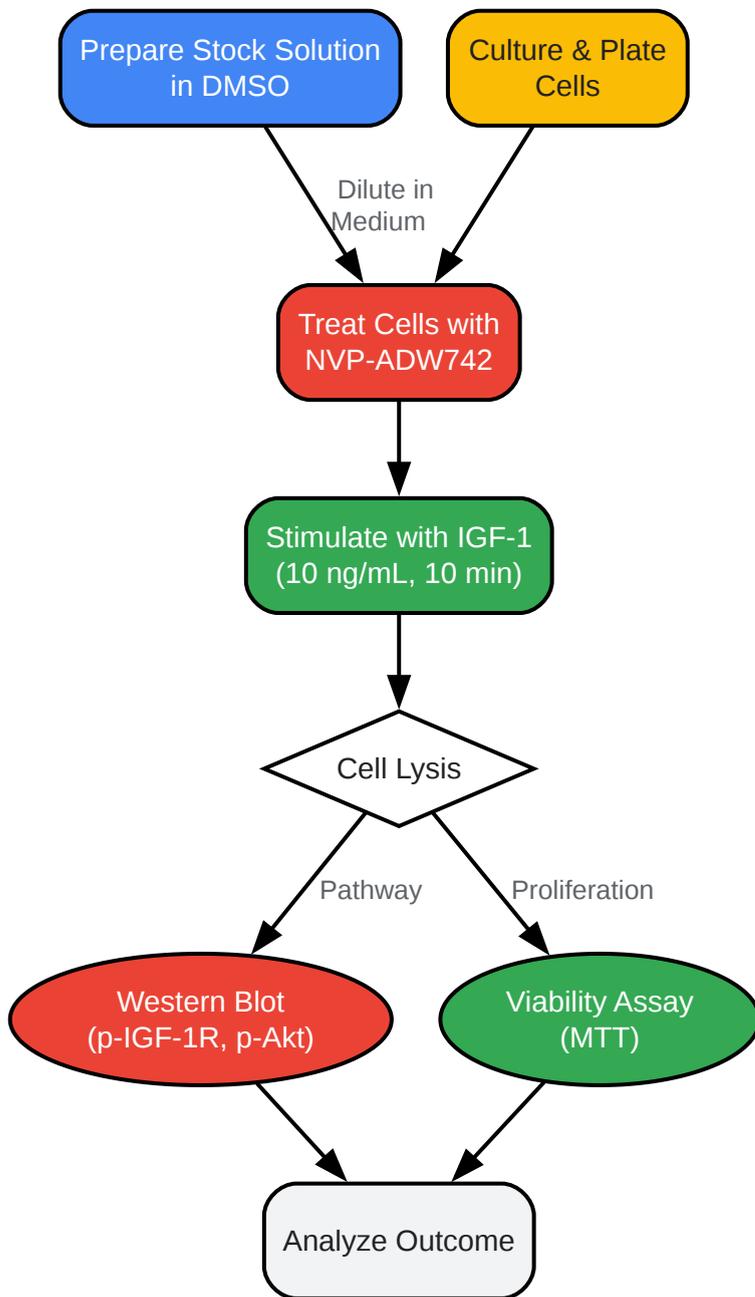
Experimental Workflows and Mechanism of Action

The following diagrams, generated using Graphviz DOT language, illustrate the experimental workflow and molecular mechanism of **NVP-ADW742**.



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*Diagram 1: Molecular mechanism of **NVP-ADW742** action. The inhibitor **NVP-ADW742** (red) binds to and inhibits the IGF-1 receptor, blocking downstream signaling pathways and subsequent cellular processes like proliferation and survival [1] [3] [5].*



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*Diagram 2: In vitro experimental workflow. This chart outlines the key steps for treating cells with **NVP-ADW742** to study its effects on IGF-1R signaling and cell viability [1] [3].*

Critical Notes for Researchers

- **Solubility and Sonication:** If the powder does not dissolve completely in DMSO upon vortexing, brief sonication in a water bath is recommended [2].
- **Solution Stability:** While stock solutions in DMSO are stable when stored properly, it is best practice to **prepare and use fresh working solutions on the same day** to ensure optimal activity and avoid potential precipitation or degradation [2].
- **Vehicle Control:** Always include a vehicle control group (e.g., DMSO at the same final concentration as your highest dose) in your experiments to account for any non-specific effects of the solvent.
- **Safety and Use:** **NVP-ADW742** is labeled "**For research use only**" and is not for human or veterinary diagnostic or therapeutic use [1] [3] [4].

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References

1. NVP-ADW742 Datasheet [selleckchem.com]
2. - NVP | CAS:475488-23-4 | Selective... | Manufacturer BioCrick ADW 742 [biocrick.com]
3. NVP-ADW742 - IGF-1R Inhibitor [medchemexpress.com]
4. - NVP | Apoptosis | IGF-1R | TargetMol ADW 742 [targetmol.com]
5. Inhibition of the insulin-like growth factor receptor-1 ... [sciencedirect.com]

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